

Biosynthesis pathway of hydroxylated and methylated chalcones

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Compound of Interest

Compound Name: 2,2',4-Trihydroxy-5'-methylchalcone

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Core Biosynthesis Pathway

Chalcones are the biogenetic precursors to the vast class of flavonoid compounds and are synthesized in plants through the phenylpropanoid pathway.^{[1][2]} The formation of the basic chalcone scaffold and its subsequent modification through hydroxylation and methylation involves a series of enzymatic steps.

The biosynthesis begins with the condensation of one molecule of a CoA-ester, typically p-coumaroyl-CoA, with three molecules of malonyl-CoA.^{[3][4]} This reaction is catalyzed by Chalcone Synthase (CHS), a type III polyketide synthase, which performs a series of decarboxylation, condensation, and cyclization reactions to form the characteristic C6-C3-C6 structure of chalcones, with naringenin chalcone (4,2',4',6'-tetrahydroxychalcone) being a primary product.^{[3][5][6]}

Following its synthesis, the chalcone can undergo several modifications:

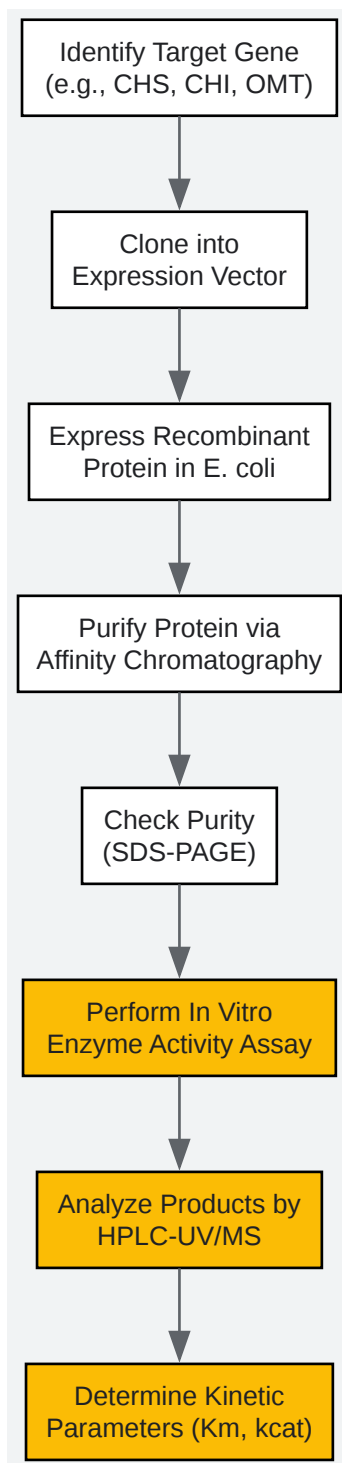
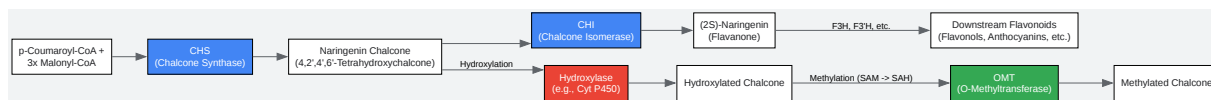
- **Isomerization:**Chalcone Isomerase (CHI) catalyzes the stereospecific intramolecular cyclization of the chalcone into a flavanone (e.g., naringenin).^{[7][8][9]} This is a key branching point in flavonoid biosynthesis, leading to the production of flavanones, flavonols, and anthocyanins.^{[10][11]}
- **Hydroxylation:** Hydroxyl groups can be added to the A or B rings of the chalcone structure. This process is often catalyzed by cytochrome P450-dependent monooxygenases. For

instance, microbial systems have been shown to employ cytochrome P450 enzymes for chalcone hydroxylation.^[12]

- **Methylation:** The hydroxyl groups of chalcones can be methylated in a reaction catalyzed by S-adenosyl-L-methionine (SAM)-dependent O-methyltransferases (OMTs).^{[13][14]} A well-characterized example is Chalcone O-methyltransferase (ChOMT), which transfers a methyl group from SAM to a hydroxyl group on the chalcone, such as in the methylation of isoliquiritigenin (4,2',4'-trihydroxychalcone).^{[13][15]}

These modifications are crucial as they significantly alter the chemical properties and biological activities of the resulting compounds.

Pathway Visualization



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References

- 1. Hydroxy Chalcones and Analogs with Chemopreventive Properties - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Chalcone synthase and its functions in plant resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Mechanistic basis for the evolution of chalcone synthase catalytic cysteine reactivity in land plants - PMC [pmc.ncbi.nlm.nih.gov]
- 5. webpages.charlotte.edu [webpages.charlotte.edu]
- 6. Chalcone synthase - Wikipedia [en.wikipedia.org]
- 7. Reaction mechanism of chalcone isomerase. pH dependence, diffusion control, and product binding differences - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Frontiers | Identification and Characterization of Chalcone Isomerase Genes Involved in Flavonoid Production in *Dracaena cambodiana* [frontiersin.org]
- 9. Chalcone isomerase - Wikipedia [en.wikipedia.org]
- 10. Frontiers | Chalcone Isomerase a Key Enzyme for Anthocyanin Biosynthesis in *Ophiorrhiza japonica* [frontiersin.org]
- 11. Role of a chalcone isomerase-like protein in flavonoid biosynthesis in *Arabidopsis thaliana* - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Microbial transformations of chalcones: hydroxylation, O-demethylation, and cyclization to flavanones - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Structures of two natural product methyltransferases reveal the basis for substrate specificity in plant O-methyltransferases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Characterization of Phenylpropene O-Methyltransferases from Sweet Basil: Facile Change of Substrate Specificity and Convergent Evolution within a Plant O-Methyltransferase Family - PMC [pmc.ncbi.nlm.nih.gov]

- 15. researchgate.net [researchgate.net]
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